

Technical Support Center: 2-Deoxy-D-glucose-13C Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Deoxy-D-glucose-13C

Cat. No.: B12411377

[Get Quote](#)

Welcome to the technical support center for **2-Deoxy-D-glucose-13C** (2-DG-13C). This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of 2-DG-13C solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **2-Deoxy-D-glucose-13C**?

As a solid, **2-Deoxy-D-glucose-13C** is stable for at least four years when stored at -20°C.[1] Some suppliers also indicate that the solid can be stored at room temperature, away from light and moisture.[2] For long-term storage, keeping it in a cool, dry, and well-ventilated area is recommended.[3]

Q2: How should I prepare and store stock solutions of 2-DG-13C?

Stock solutions should be prepared using an appropriate solvent such as DMSO or sterile water.[1][4] Once prepared, it is crucial to aliquot the solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[5] For in vivo experiments, it is best to prepare the working solution fresh on the day of use.[5]

Q3: What is the shelf life of 2-DG-13C stock solutions?

The stability of stock solutions is dependent on the storage temperature.

- Stored at -80°C, the solution is stable for up to 6 months.[5]

- Stored at -20°C, the solution is stable for up to 1 month.[5]
- Aqueous solutions of the unlabeled 2-Deoxy-D-glucose have been noted to be stable for up to 6 months at 4°C.[6]

Q4: In which solvents is **2-Deoxy-D-glucose-13C** soluble?

2-DG-13C is soluble in both DMSO and water.[1] For in vivo studies, complex solvent systems are often used to achieve the desired concentration and stability.[5]

Q5: Is it advisable to repeatedly freeze and thaw my 2-DG-13C stock solution?

No. To ensure the stability and integrity of the compound, it is highly recommended to avoid repeated freeze-thaw cycles.[4][5] You should aliquot the stock solution into smaller, experiment-sized volumes after preparation and store them at the recommended temperature.

Data Summary Tables

Table 1: Recommended Storage Conditions & Stability

Form	Storage Temperature	Shelf Life	Key Considerations
Solid	-20°C	≥ 4 years[1]	Store away from light and moisture.[2]
Room Temperature	Not specified	Store in a cool, dry, well-ventilated area.[3]	
Stock Solution	-80°C	Up to 6 months[5]	Aliquot to avoid freeze-thaw cycles.[5]
-20°C	Up to 1 month[5]	Aliquot to avoid freeze-thaw cycles.[5]	

Table 2: Solubility and Common Formulations

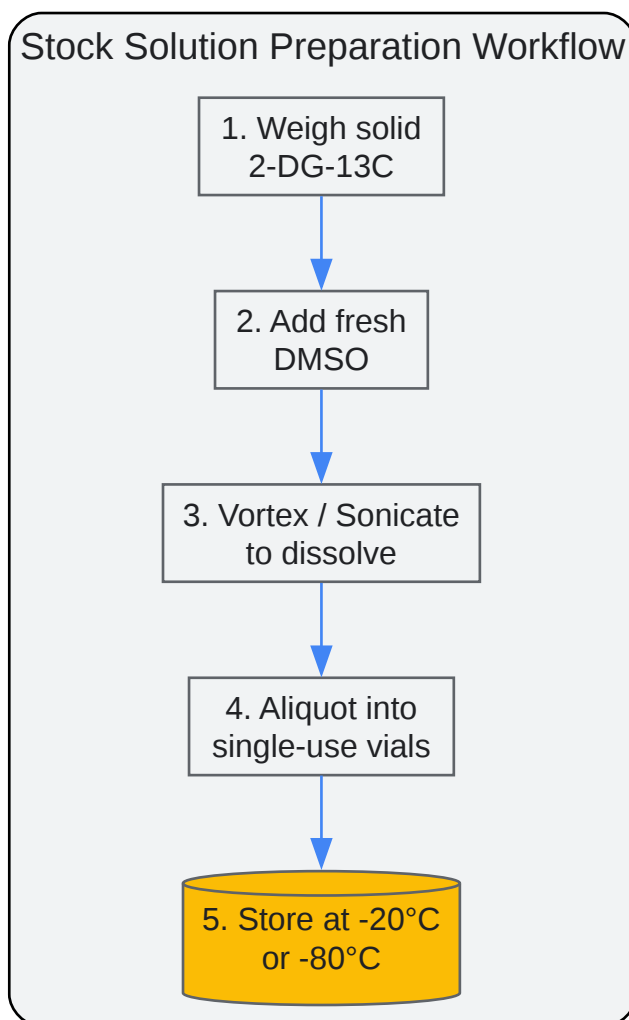
Solvent	Solubility	Example Formulation Protocol
DMSO	Soluble[1]	Used to prepare high-concentration stock solutions (e.g., 25 mg/mL).[5]
Water	Soluble[1]	If water is the solvent for the stock solution, it should be filtered and sterilized (0.22 µm filter) before use.[5]
In Vivo Cocktail 1	≥ 2.5 mg/mL[5]	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[5]
In Vivo Cocktail 2	≥ 2.5 mg/mL[5]	10% DMSO, 90% Corn Oil.[5]

Experimental Protocols & Workflows

Protocol 1: Preparation of a DMSO Stock Solution

This protocol outlines the steps to prepare a concentrated stock solution of 2-DG-13C in DMSO.

- **Weighing:** Accurately weigh the desired amount of solid 2-DG-13C in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., 25 mg/mL).
- **Dissolution:** Vortex the solution until the solid is completely dissolved. If needed, gentle warming in a water bath (up to 50°C) or sonication can aid dissolution.[5][7]
- **Aliquoting:** Dispense the stock solution into single-use, sterile cryovials.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[5]



[Click to download full resolution via product page](#)

Caption: Workflow for preparing 2-DG-13C stock solution.

Protocol 2: Preparation of an In Vivo Working Solution

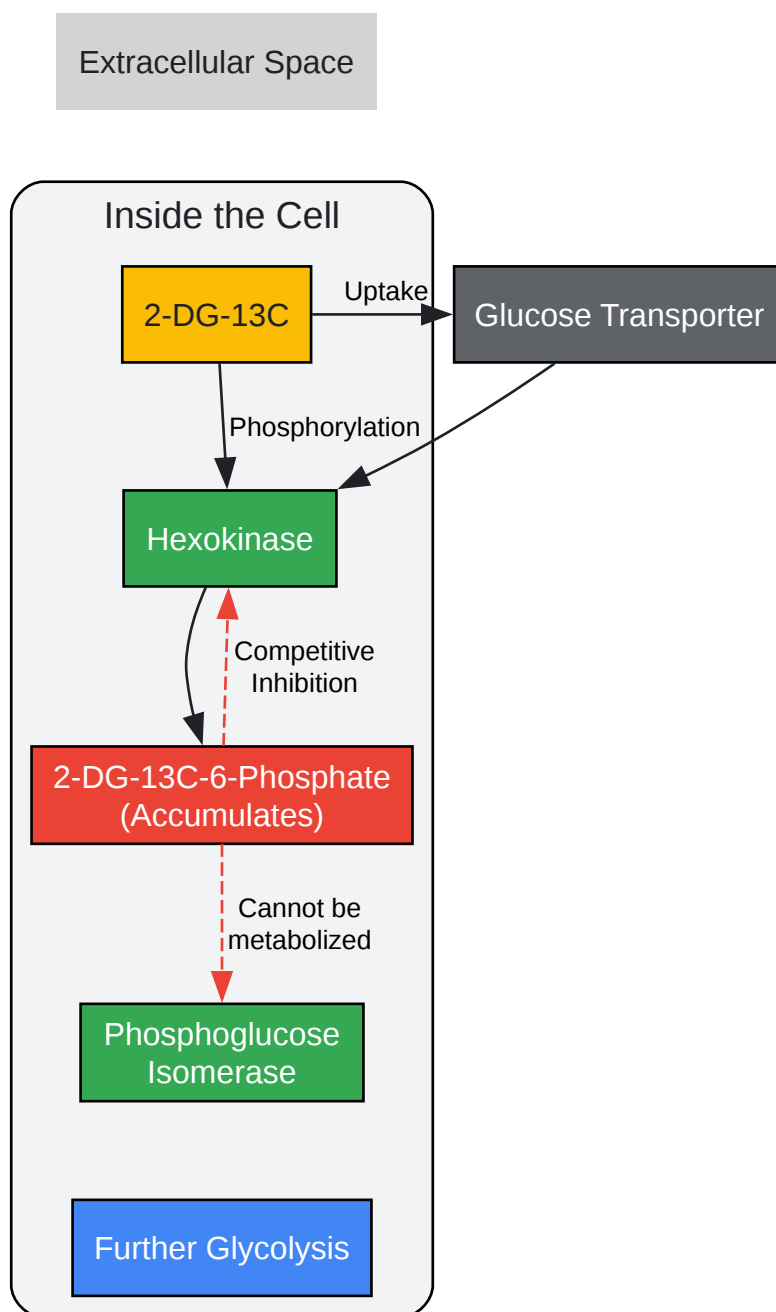
This protocol describes how to prepare a working solution for animal experiments from a DMSO stock solution.^[5]

- **Start with Stock:** Begin with a pre-made, clarified DMSO stock solution (e.g., 25 mg/mL).
- **Dilution (Step 1):** In a sterile tube, add the required volume of PEG300. To this, add the calculated volume of the DMSO stock solution. Mix thoroughly until the solution is clear.

- Dilution (Step 2): Add Tween-80 to the mixture and mix again until clear.
- Final Dilution: Add Saline to reach the final desired volume and concentration.
- Administration: Use the freshly prepared working solution immediately for the best results.[5]

Mechanism of Action: Glycolysis Inhibition

2-Deoxy-D-glucose is a glucose analog that is taken up by cells via glucose transporters.[8] Inside the cell, it is phosphorylated by the enzyme Hexokinase to form 2-Deoxy-D-glucose-6-phosphate (2-DG-6-P). Unlike glucose-6-phosphate, 2-DG-6-P cannot be further metabolized by the enzyme Phosphoglucose Isomerase.[1][8] This leads to the accumulation of 2-DG-6-P, which competitively inhibits Hexokinase, thereby blocking glycolysis and depleting cellular ATP levels.[9]



[Click to download full resolution via product page](#)

Caption: Mechanism of 2-DG-13C-mediated glycolysis inhibition.

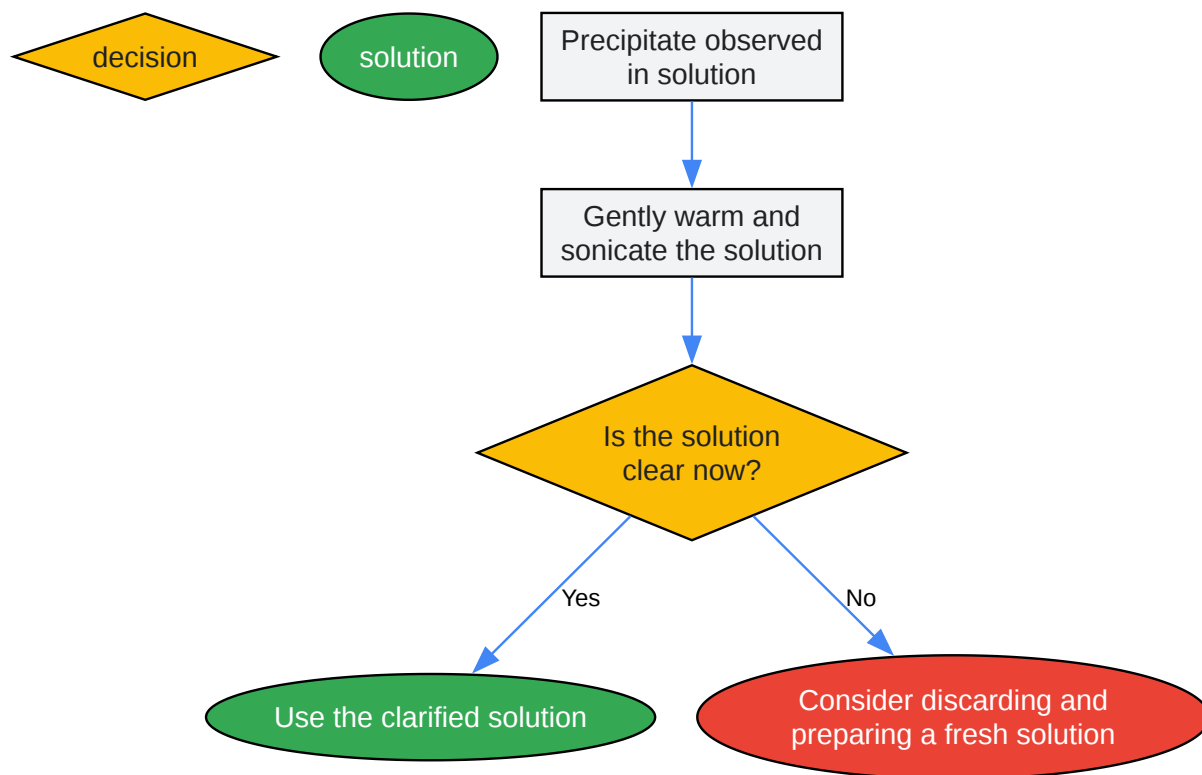
Troubleshooting Guide

Issue: My 2-DG-13C solution has precipitated after storage.

- Cause: This can happen if the solution's saturation point was exceeded, especially after cooling or if the solvent was not anhydrous. Moisture-absorbing DMSO can reduce solubility.
[7]
- Solution: Gently warm the solution in a water bath and sonicate to help redissolve the precipitate.[5] Ensure the solution is clear before use. For future preparations, consider using a slightly lower concentration or a different solvent system. Always use fresh, high-quality solvents.

Issue: I am observing inconsistent or unexpected experimental results.

- Cause 1: Solution Degradation. If the stock solution was stored improperly (e.g., at the wrong temperature, for too long) or subjected to multiple freeze-thaw cycles, the 2-DG-13C may have degraded.
- Solution 1: Prepare a fresh stock solution from the solid compound following the recommended protocols. Always use freshly prepared working solutions for in vivo experiments.[5]
- Cause 2: Incorrect Preparation. The concentration of the prepared solution might be inaccurate, or it may not have been fully dissolved.
- Solution 2: Review the preparation protocol. Ensure complete dissolution of the solid. If precipitation is observed, follow the steps outlined above. Use a validated method to confirm the concentration if possible.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for precipitated solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. 2-deoxy-D-Glucose (6- $\text{Å}^1\text{Å}^3\text{C}$, 99%) - Cambridge Isotope Laboratories, CLM-2122-0.25 [isotope.com]
- 3. sdfine.com [sdfine.com]

- 4. 2-Deoxy-D-glucose-13C-1 | CAS#: 119897-50-6 | inhibitor of glucose metabolism | InvivoChem [invivochem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 2-Deoxy-D-glucose - CAS 154-17-6 - Calbiochem | 25972 [merckmillipore.com]
- 7. selleckchem.com [selleckchem.com]
- 8. 2-Deoxy-D-glucose - Wikipedia [en.wikipedia.org]
- 9. 2-Deoxy-D-Glucose: A Novel Pharmacological Agent for Killing Hypoxic Tumor Cells, Oxygen Dependence-Lowering in Covid-19, and Other Pharmacological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: 2-Deoxy-D-glucose-13C Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12411377#stability-and-storage-of-2-deoxy-d-glucose-13c-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com